

Technical Procurement Guide: 5-Chloro-2-methoxypyridin-3-amine

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Compound of Interest

Compound Name: 5-Chloro-2-methoxypyridin-3-amine

CAS No.: 886373-70-2

Cat. No.: B582020

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Executive Summary

5-Chloro-2-methoxypyridin-3-amine (CAS: 886373-70-2) is a functionalized pyridine scaffold widely utilized in the synthesis of kinase inhibitors and GPCR ligands. Its structural value lies in the orthogonal reactivity of its substituents: the C3-amine serves as a nucleophile for amide coupling or Buchwald-Hartwig aminations, the C5-chlorine offers a handle for Suzuki-Miyaura cross-couplings, and the C2-methoxy group acts as a masked hydroxyl or a stable electron-donating directing group.

Procurement Risk: The primary sourcing challenge is regioisomeric confusion. Suppliers often list isomers (e.g., 5-chloro-6-methoxypyridin-3-amine) with similar names. Furthermore, synthesis-derived impurities—specifically de-chlorinated analogs—can silently poison downstream catalytic cycles.

Chemical Identity & Specifications

To ensure the integrity of your supply chain, verify these parameters against the Certificate of Analysis (CoA) before purchase.

Parameter	Specification	Notes
IUPAC Name	5-Chloro-2-methoxypyridin-3-amine	
CAS Number	886373-70-2	Critical Check:[1][2][3][4] Distinguish from 1261365-86-9 (the phenol derivative).
Molecular Formula	C ₆ H ₇ ClN ₂ O	
Molecular Weight	158.58 g/mol	
SMILES	<chem>COc1ncc(Cl)cc1N</chem>	Use this string for exact structure search in databases.
Appearance	Off-white to pale brown solid	Darkening indicates oxidation of the amine.
Purity Limit	≥ 98% (HPLC)	Critical: Must specify "No des-chloro impurity >0.1%".

Sourcing Landscape & Availability

The compound is classified as a Tier 2 Building Block—widely available from specialized catalog suppliers but rarely held in multi-kilogram stock by general aggregators.

Primary Suppliers (Verified Stock)

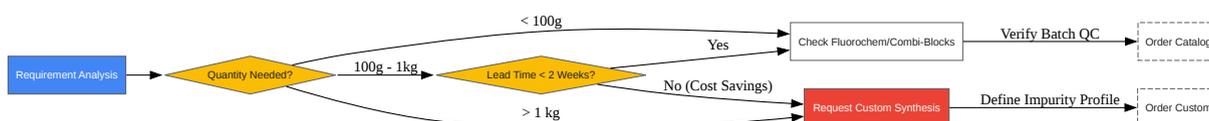
- Fluorochem (UK/EU): Reliable stock for 1g – 100g packs. Good batch consistency.
- Alchem Pharmtech (US/Global): Strong on bulk inquiries (>100g).
- Combi-Blocks (US): Often holds inventory; excellent for rapid R&D delivery.
- Enamine (UA/Global): Primary source for building blocks; likely synthesizes on demand if stock is low.

Aggregators[2][4]

- eMolecules / SciFinder: Useful for price comparison, but verify "In Stock" status. Many listings are "virtual" (lead time 4-6 weeks).

Decision Matrix: Catalog vs. Custom Synthesis

Use the following logic to determine your procurement route.



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Figure 1: Procurement Decision Tree. Use catalog suppliers for rapid R&D (sub-100g). For process scale-up (>1kg), custom synthesis is recommended to control the impurity profile.

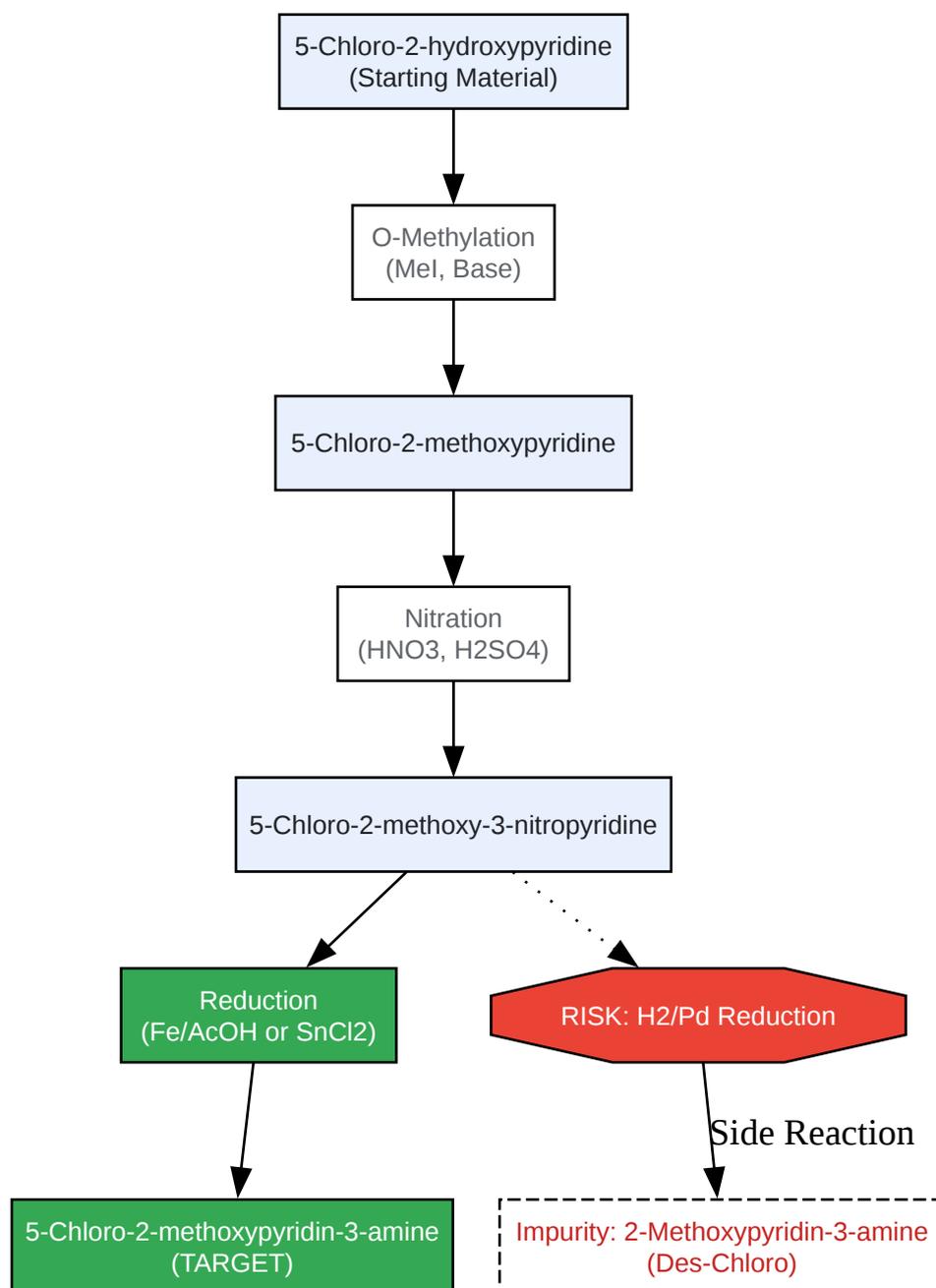
Quality Assurance: The "Scientist's Protocol"

As a researcher, you cannot rely solely on the vendor's CoA. The synthetic route dictates the impurity profile.

Synthetic Context & Impurity Origins

The dominant industrial route involves the nitration of 5-chloro-2-methoxypyridine followed by reduction.

The Hidden Danger: If the reduction step uses Catalytic Hydrogenation ($H_2/Pd-C$), there is a high risk of Hydrodechlorination, producing 2-methoxypyridin-3-amine (des-chloro impurity). This impurity is difficult to separate and will compete in subsequent coupling reactions.



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Figure 2: Synthetic pathway and impurity risks. Note the divergence at the reduction step; chemical reduction (Fe/Sn) is preferred over catalytic hydrogenation to preserve the chlorine atom.

Analytical Validation Protocol

Upon receipt of the material, perform the following checks:

- $^1\text{H-NMR}$ (DMSO- d_6):
 - Regioisomer Check: Verify the coupling pattern of the aromatic protons.
 - Target: Two singlets (or weakly coupled doublets, Hz) representing H4 and H6.
 - Isomer Flag: If you see large ortho-coupling (Hz), you likely have the 4- or 6-chloro isomer.
 - Des-Chloro Check: Look for an extra aromatic proton signal integrating to 1H if the des-chloro impurity is present.
- LC-MS:
 - Check for (Cl isotope pattern 3:1).
 - Red Flag: A peak at indicates the des-chloro impurity.

Handling & Stability

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). Aminopyridines are prone to oxidation (browning) upon extended air exposure.
- Safety:
 - H315/H319: Causes skin and serious eye irritation.[2][4][5]
 - H335: May cause respiratory irritation.[2][4]
 - PPE: Standard lab coat, gloves, and safety glasses. Handle in a fume hood.

References

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